

Solubility and stability of Boc-Lys(Z)-OH in different solvents

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Compound of Interest

Compound Name: Boc-Lys(Z)-OH

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Solubility and Stability of Boc-Lys(Z)-OH: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of α -Boc- ϵ -Z-L-lysine (**Boc-Lys(Z)-OH**), a critical building block in peptide synthesis and various drug development applications. Understanding its physicochemical properties is paramount for its effective storage, handling, and utilization in synthetic and formulation protocols.

Introduction

Boc-Lys(Z)-OH is a derivative of the amino acid L-lysine where the α -amino group is protected by a tert-butyloxycarbonyl (Boc) group and the ϵ -amino group is protected by a benzyloxycarbonyl (Z or Cbz) group. This orthogonal protection scheme allows for the selective deprotection of either amino group, making it a versatile reagent in solid-phase and solution-phase peptide synthesis. The lipophilic nature of the protecting groups significantly influences its solubility and stability profile.

Solubility Profile

The solubility of **Boc-Lys(Z)-OH** is largely dictated by its bulky and nonpolar protecting groups, rendering it readily soluble in a variety of organic solvents but sparingly soluble in aqueous

solutions.

Qualitative Solubility

General observations indicate that **Boc-Lys(Z)-OH** exhibits good solubility in polar aprotic solvents commonly used in peptide synthesis.

Quantitative Solubility Data

Precise quantitative solubility data for **Boc-Lys(Z)-OH** is not extensively available in the public domain. However, based on information for structurally similar protected amino acids and general laboratory observations, the following table provides an estimated solubility profile. Researchers should determine the exact solubility for their specific applications and conditions.

| Solvent | Abbreviation | Estimated Solubility (at 25°C) | Observations |
|-----------------------|-------------------|--------------------------------|--|
| N,N-Dimethylformamide | DMF | > 190 mg/mL (~0.5 M) | Commonly used as a primary solvent for coupling reactions, providing excellent solubility. |
| Dimethyl sulfoxide | DMSO | > 190 mg/mL (~0.5 M) | An effective solvent for creating stock solutions and for reactions requiring high concentrations. |
| Dichloromethane | DCM | Soluble | A common solvent for synthesis and work-up procedures, offering ease of removal. |
| Chloroform | CHCl ₃ | Soluble | Similar to DCM, used in various synthetic and purification steps. |
| Ethyl Acetate | EtOAc | Soluble | Often employed during extraction and purification processes. |
| Methanol | MeOH | Moderately Soluble | Can be used as a co-solvent to improve solubility in less polar systems. |
| Water | H ₂ O | Poorly Soluble | The hydrophobic nature of the Boc and Z groups significantly limits its solubility in aqueous media. |

Note: To enhance solubility, gentle warming (to approximately 37°C) and sonication can be employed.^[1]

Stability Profile

The stability of **Boc-Lys(Z)-OH** is primarily influenced by the chemical lability of its two protecting groups under specific conditions. Proper storage and handling are crucial to prevent premature deprotection and degradation.

pH Stability

- **Acidic Conditions:** The Boc group is highly susceptible to cleavage under acidic conditions. Strong acids like trifluoroacetic acid (TFA) are routinely used for its removal during peptide synthesis. Even milder acidic conditions can lead to slow degradation over time.
- **Basic Conditions:** The Z group is generally stable to mildly basic conditions. However, it can be cleaved under stronger basic conditions, although this is not the preferred method of removal. The Boc group is stable under basic conditions.
- **Neutral Conditions:** **Boc-Lys(Z)-OH** is relatively stable at neutral pH.

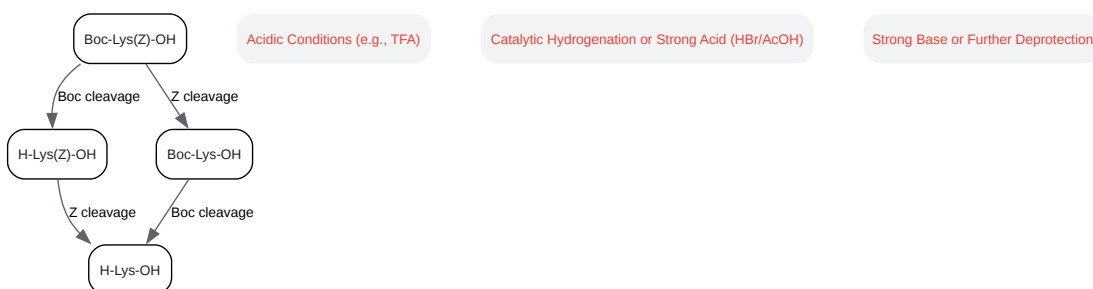
Thermal and Photostability

- **Temperature:** For long-term storage, **Boc-Lys(Z)-OH** should be kept at -20°C. For short-term storage, 2-8°C is acceptable. Elevated temperatures can accelerate the degradation of the compound.
- **Light:** While specific photostability data is not readily available, it is good practice to store **Boc-Lys(Z)-OH** protected from light to minimize the risk of photochemical degradation.

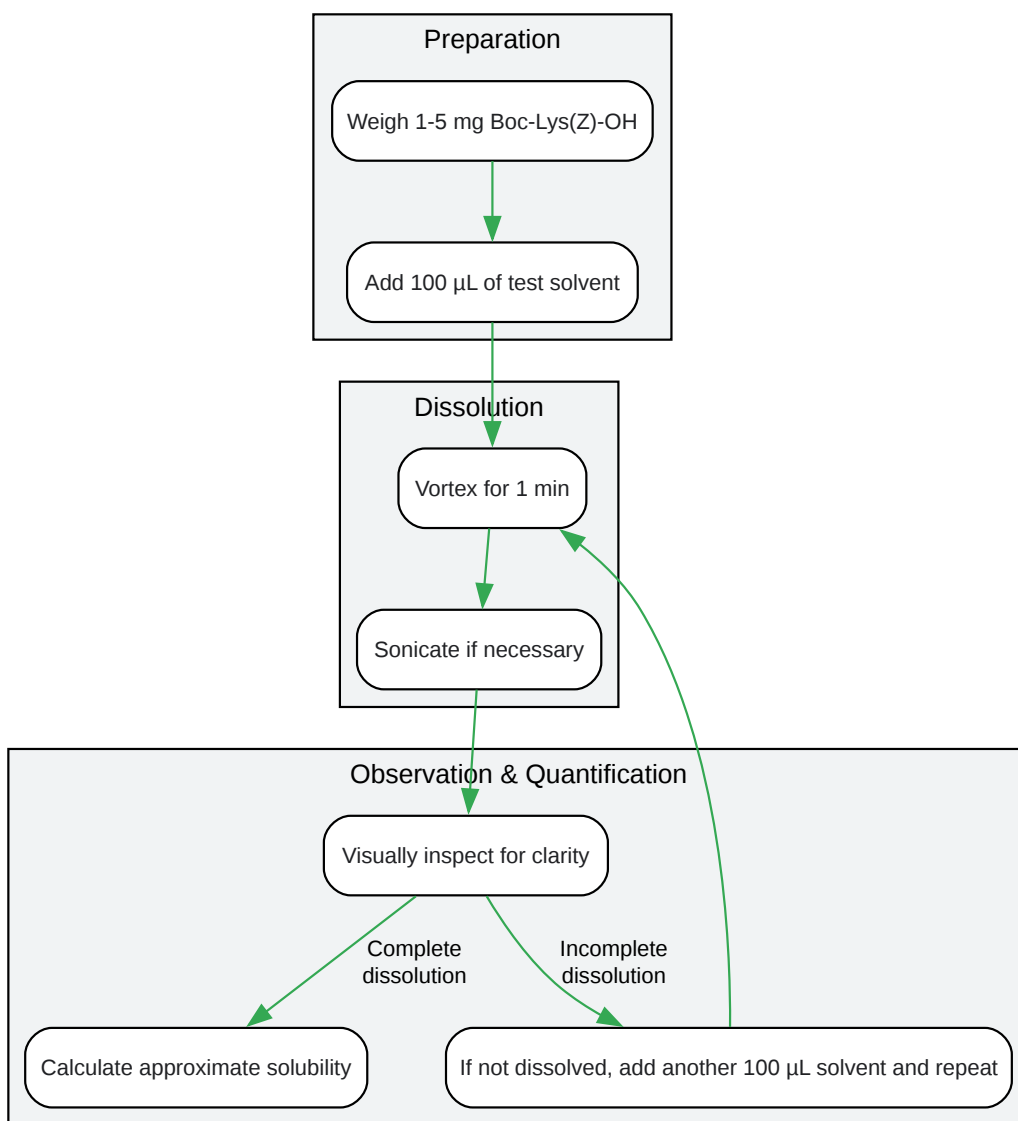
Degradation Pathways

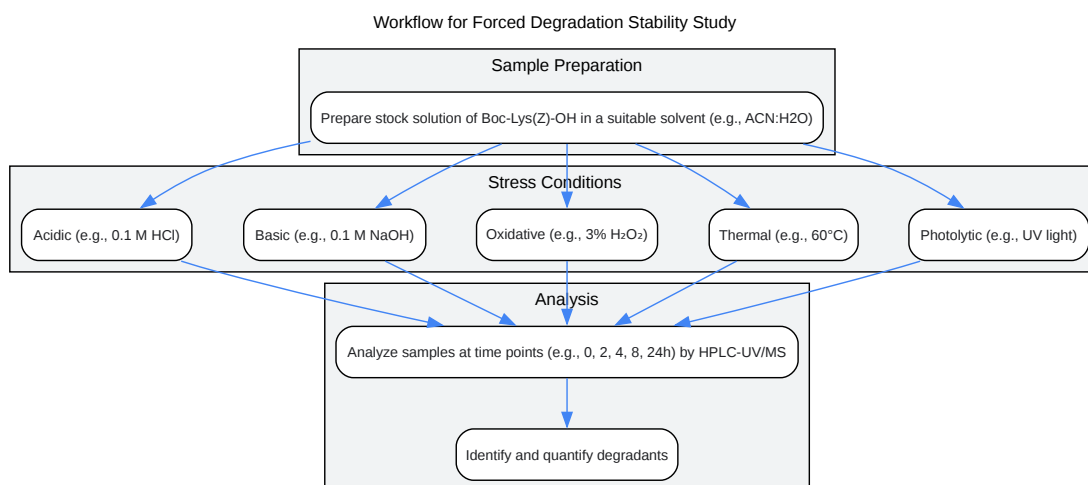
The primary degradation pathways for **Boc-Lys(Z)-OH** involve the cleavage of its protecting groups.

Potential Degradation Pathways of Boc-Lys(Z)-OH



Workflow for Solubility Determination





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References

- 1. Boc-Lys-OH | CAS:13734-28-6 | High Purity | Manufacturer BioCrick [biocrick.com]
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